

Personal protective equipment for handling 2,2-Difluoropropanol

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Compound of Interest

Compound Name: **2,2-Difluoropropanol**

Cat. No.: **B1317334**

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Essential Safety and Handling Guide for 2,2-Difluoropropanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,2-Difluoropropanol**. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Chemical Identity and Hazards

2,2-Difluoropropanol is a flammable liquid and vapor that poses several health risks.

Ingestion can be harmful, and it can cause irritation to the skin, eyes, and respiratory system.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Safety Data

Property	Value
CAS Number	33420-52-9
Molecular Formula	C3H6F2O ^{[2][4]}
Molecular Weight	96.08 g/mol ^{[2][4]}
GHS Hazard Statements	H226: Flammable liquid and vapor ^{[1][2]}
H302: Harmful if swallowed ^{[1][2]}	
H315: Causes skin irritation ^{[1][2]}	
H319: Causes serious eye irritation ^{[1][2]}	
H335: May cause respiratory irritation ^{[1][2]}	

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ventilation: Always handle **2,2-Difluoropropanol** in a well-ventilated area, such as a certified chemical fume hood.^[5]
- Ignition Sources: Eliminate all potential ignition sources from the handling area. This includes open flames, sparks, hot surfaces, and static discharge.^[3] Use only non-sparking tools and explosion-proof equipment.^[3]
- Emergency Equipment: Ensure that a safety shower, eyewash station, and a fire extinguisher (rated for flammable liquids, such as a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher) are readily accessible.^{[5][6]}

2. Personal Protective Equipment (PPE):

The following PPE is mandatory when handling **2,2-Difluoropropanol**:

PPE Category	Specification
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles are required. A face shield should be worn if there is a splash hazard. [5]
Hand Protection	Wear chemical-impermeable gloves. Butyl rubber or chloroprene gloves are recommended. Always inspect gloves for integrity before use. [7]
Body Protection	Wear a fire/flame-resistant and impervious lab coat, fully buttoned. Long pants and closed-toe shoes are also required. [5]
Respiratory Protection	If exposure limits are exceeded or if working in an area with inadequate ventilation, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.

3. Handling and Use:

- **Grounding:** Ground and bond containers and receiving equipment to prevent static discharge.[\[3\]](#)
- **Dispensing:** When transferring or dispensing the liquid, do so slowly to minimize splashing and the generation of static electricity.
- **Avoid Contact:** Avoid direct contact with skin and eyes, and avoid inhaling vapors.[\[6\]](#)
- **Hygiene:** Do not eat, drink, or smoke when using this product.[\[3\]](#) Wash hands thoroughly after handling.[\[3\]](#)

4. Storage:

- **Location:** Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[6\]](#)
- **Conditions:** Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#) Protect from direct sunlight.

- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.[\[7\]](#)

Emergency and Disposal Plan

Emergency Procedures: Spills and Leaks

- Minor Spill:
 - Evacuate and isolate the immediate area.
 - Remove all ignition sources.[\[6\]](#)
 - Ventilate the area.
 - Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
 - Collect the absorbed material using non-sparking tools and place it in a suitable, sealed container for disposal.[\[6\]](#)
- Major Spill:
 - Evacuate the entire area and activate the nearest fire alarm or emergency response system.
 - From a safe location, call emergency services and provide details of the spill.

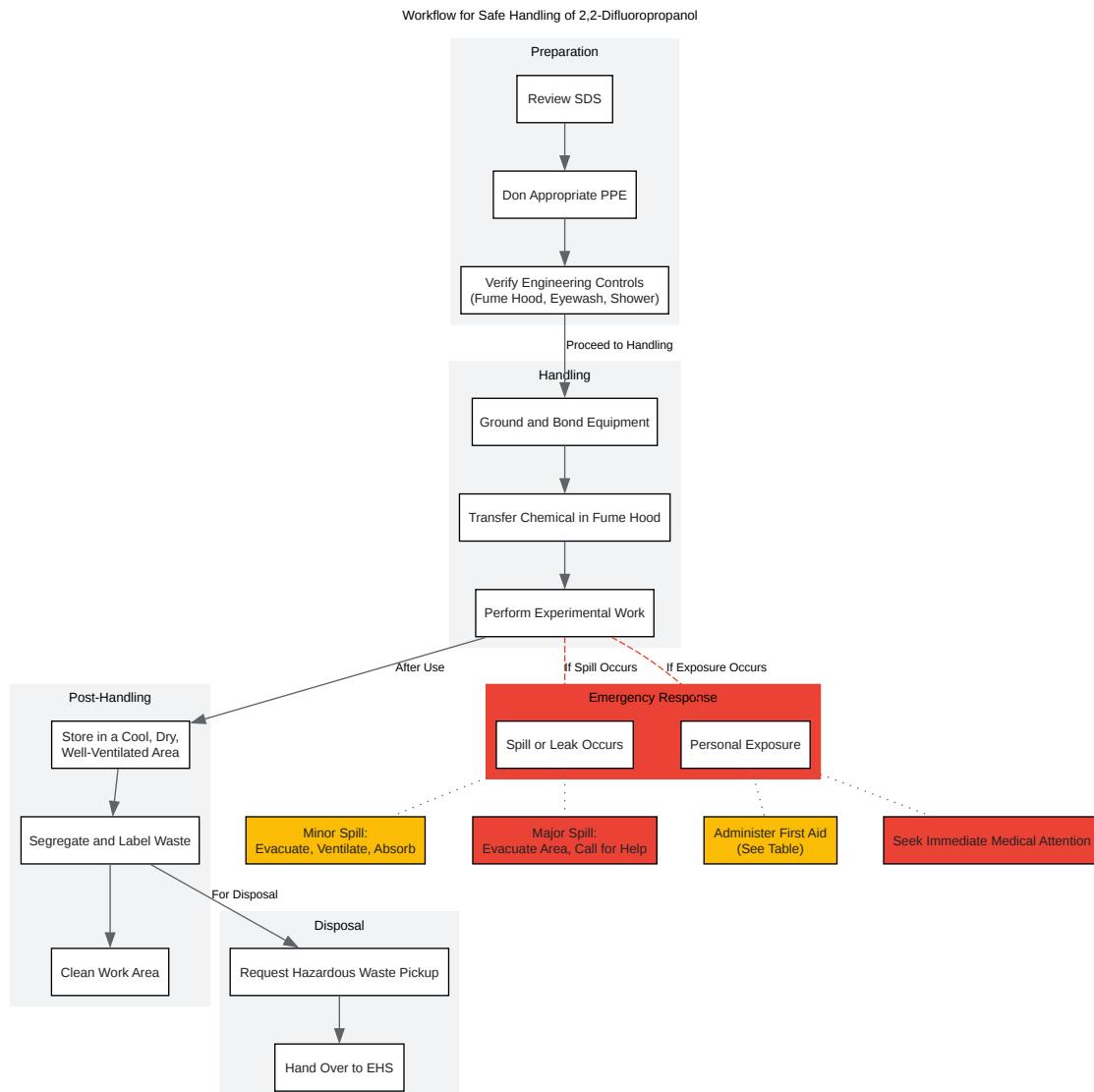
First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[6]

Disposal Plan

- Waste Disposal: Dispose of **2,2-Difluoropropanol** and any contaminated materials in accordance with local, state, and federal regulations. This material should be treated as hazardous waste.
- Method: The material can be disposed of by incineration at a licensed chemical destruction facility.[6] Do not dispose of it in the sewer system.[6]
- Container Disposal: Empty containers may retain product residue and should be disposed of as hazardous waste. Do not reuse empty containers.

Visualized Workflow for Handling 2,2-Difluoropropanol



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Caption: Workflow for the safe handling of **2,2-Difluoropropanol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,2-Difluoropropanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1317334#personal-protective-equipment-for-handling-2-2-difluoropropanol]

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